

# Why is SR2640 hydrochloride showing low potency in my assay?

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## Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B560227

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## Technical Support Center: SR2640 Hydrochloride

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers observing lower-than-expected potency with **SR2640 hydrochloride** in their assays.

## Frequently Asked Questions (FAQs)

### Q: Why is SR2640 hydrochloride showing low potency in my assay?

A: **SR2640 hydrochloride** is a potent and selective competitive antagonist of the cysteinyl leukotriene receptors D4 (CysLT1) and E4 (CysLT2), with reported high potency in the low nanomolar range.<sup>[1][2][3]</sup> If you are observing low potency (e.g., a high IC<sub>50</sub> value), it is most likely due to experimental variables rather than the inherent activity of the compound.

This guide will help you troubleshoot potential issues related to compound handling, assay design, experimental protocol, and data analysis.

Initial Compound Checklist:

Before proceeding, review the fundamental properties of **SR2640 hydrochloride**.

Table 1: Physicochemical Properties of **SR2640 Hydrochloride**

| Property         | Value  | Source       |
|------------------|--|--------------|
| Molecular Weight | 406.87 g/mol   | [1][4]       |
| Chemical Formula | C <sub>23</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub> ·HCl             | [1][4]       |
| Solubility       | - Soluble in DMSO (up to 81 mg/mL or ~199 mM) - Insoluble in water and ethanol | [1][2][4][5] |
| Storage (Powder) | -20°C for long-term (up to 3 years)  | [1][2]       |

| Storage (Stock Solution) | -80°C in solvent for up to 1 year (aliquot to avoid freeze-thaw cycles) |[2] |

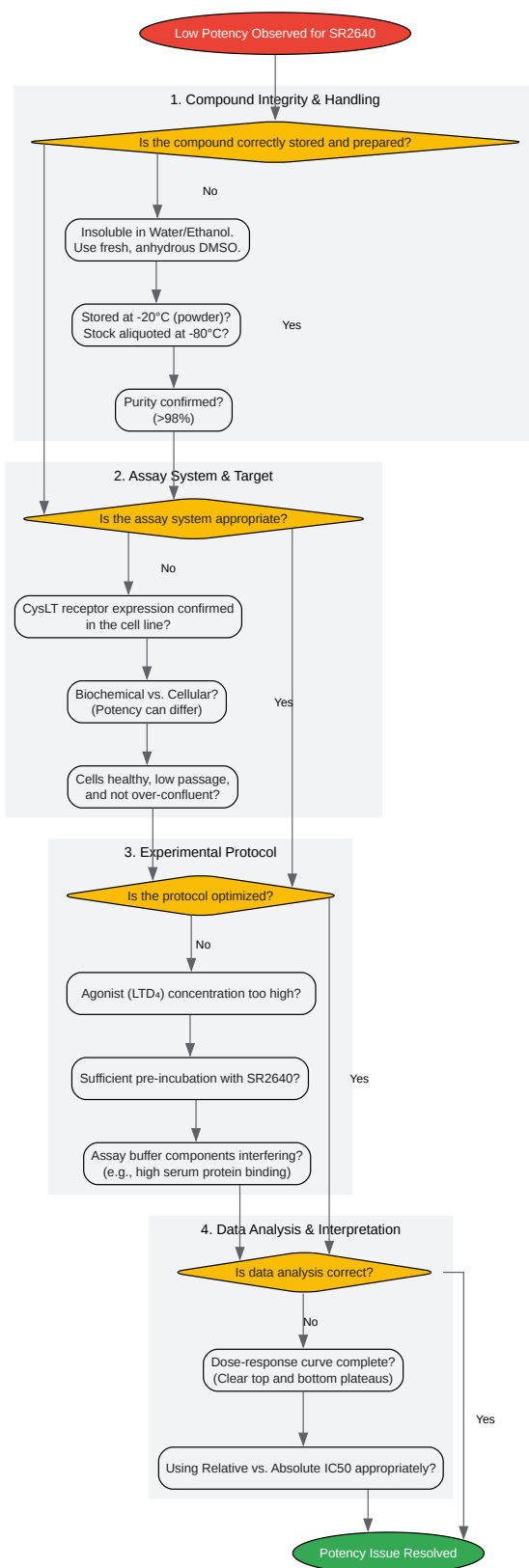
Table 2: Reported Potency of **SR2640 Hydrochloride**

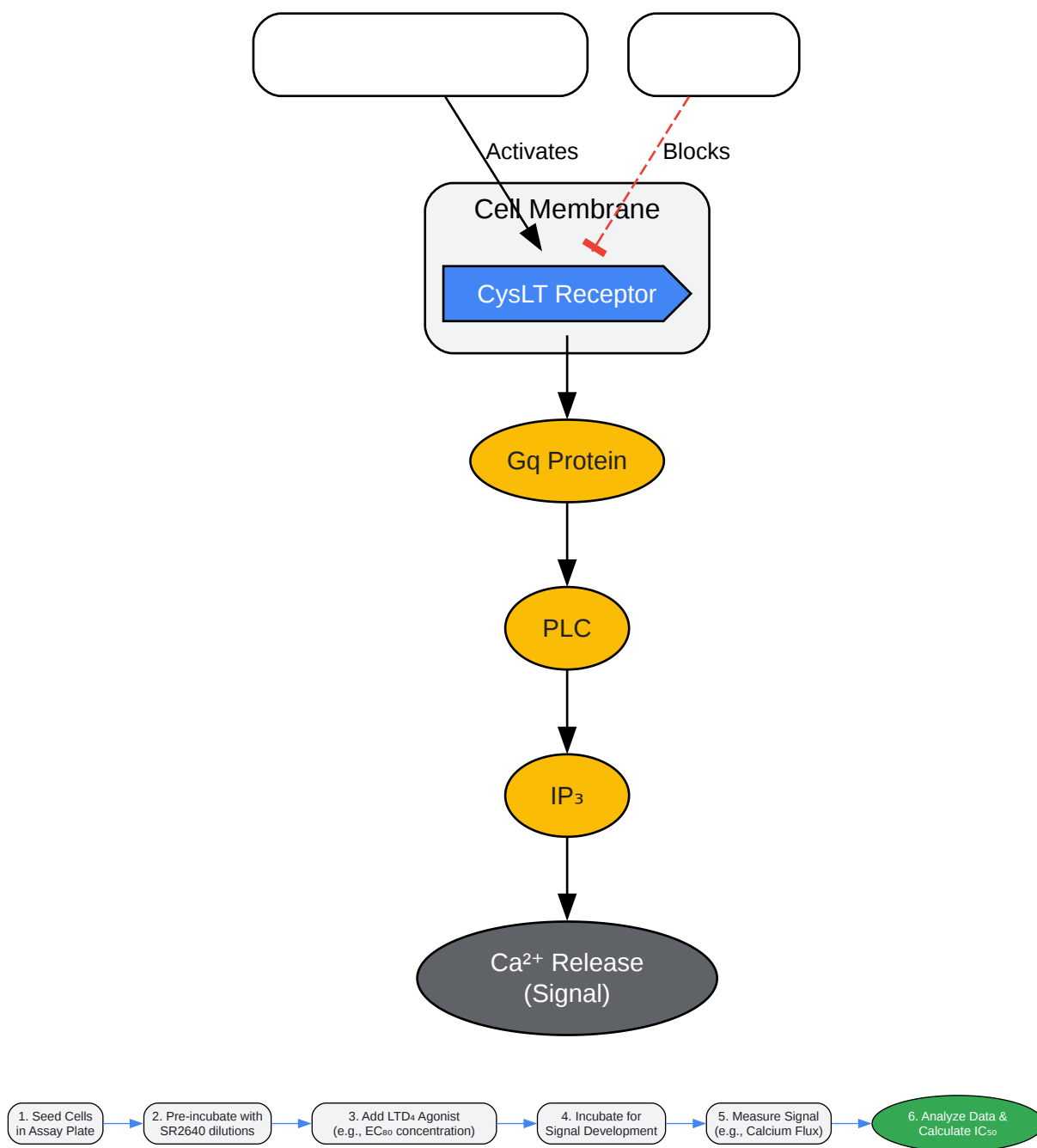
| Metric          | Value | System   |
|-----------------|-------|--|
| pA <sub>2</sub> | 8.7   | LTD <sub>4</sub> -induced guinea pig ileum and trachea contraction |

| Target Affinity | ~2.2 nM | Leukotriene Receptor (LTR) |

## Troubleshooting Guide

To identify the source of the discrepancy, please review the following sections in a stepwise manner.





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